

# benchmarking Silicon-28 qubit performance against superconducting qubits

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## A Comparative Guide: Silicon-28 and Superconducting Qubits

The quest for a fault-tolerant quantum computer has led to the exploration of various physical systems to serve as the fundamental building blocks—qubits. Among the leading contenders are **silicon-28** spin qubits and superconducting transmons. This guide provides a detailed comparison of their performance, leveraging experimental data to inform researchers, scientists, and professionals in drug development about the current state and potential of these technologies.

## At a Glance: Key Performance Metrics

The performance of a quantum computing platform is determined by a combination of factors, including the coherence of its qubits, the fidelity of its quantum gates, and its potential for scalability. Below is a summary of key performance metrics for **Silicon-28** and superconducting qubits.

Performance Metric	Silicon-28 Qubits	Superconducting Qubits	Key Considerations
Coherence Times			
T1 (Relaxation)	Seconds (for nuclear spins)[1]	~50 $\mu$ s - a few milliseconds[2][3]	Longer T1 times indicate a lower rate of spontaneous decay from the excited state to the ground state.
T2 (Dephasing)	Up to 0.5 seconds[4]	Microseconds to milliseconds[5][6]	T2 times measure how long a qubit can maintain its quantum phase information, crucial for computations.
Gate Fidelities			
Single-Qubit Gate	>99.9%[7][8]	>99.9%	High-fidelity single-qubit gates are essential for precise control over individual qubits.
Two-Qubit Gate	>99.5%[9][10]	>99%[11]	Two-qubit gates are necessary for creating entanglement and performing complex quantum algorithms.
Scalability & Operation			
Qubit Size	~100 nanometers[12]	~300 microns[12]	Smaller qubit size is advantageous for integrating a large number of qubits on a single chip.

Operating Temperature	~1 Kelvin[4]	~10-20 millikelvin	Higher operating temperatures can simplify the required cryogenic infrastructure.
Manufacturing	CMOS-compatible[1]	Established, but less integrated with standard semiconductor processes.	Leveraging existing semiconductor manufacturing infrastructure could significantly accelerate scaling.

## The Promise of Purity: The Silicon-28 Advantage

A significant advantage of silicon-based quantum computing lies in the ability to work with isotopically pure **silicon-28** ( $^{28}\text{Si}$ ). Natural silicon contains about 5% of the silicon-29 isotope ( $^{29}\text{Si}$ ), which has a nuclear spin that can create magnetic noise and decohere electron spin qubits.[13][14] By engineering silicon to be over 99.99% pure  $^{28}\text{Si}$ , the coherence times of spin qubits can be dramatically extended.[15][16] This isotopic enrichment is a key factor behind the impressive coherence times observed in **silicon-28** qubits.[1]

## Superconducting Qubits: The Incumbent Technology

Superconducting qubits, particularly the transmon design, are a more mature technology and are utilized in many of the quantum processors developed by companies like Google and IBM.[17] These qubits are electrical circuits made from superconducting materials that exhibit quantized energy levels.[18] While their coherence times are generally shorter than those of **silicon-28** qubits, significant progress has been made in improving them through materials innovation, such as using tantalum instead of aluminum.[3]

## Experimental Protocols: Benchmarking Qubit Performance

The characterization and benchmarking of qubits are crucial for assessing their quality and identifying sources of error. Standardized protocols are used to measure key performance metrics like coherence times and gate fidelities.

## Coherence Time Measurements (T1 and T2)

- T1 (Relaxation Time): This is the characteristic time it takes for a qubit in the excited state  $|1\rangle$  to decay to the ground state  $|0\rangle$ .<sup>[5]</sup> It is typically measured by preparing the qubit in the  $|1\rangle$  state and then measuring the probability of it remaining in that state after a variable delay time.
- T2 (Dephasing Time): This measures the time over which the relative phase of a superposition state is lost.<sup>[19]</sup> A common method for measuring T2 is the Ramsey experiment, where a sequence of two  $\pi/2$  pulses separated by a variable delay is applied to the qubit. The decay of the resulting interference pattern reveals the T2 time.

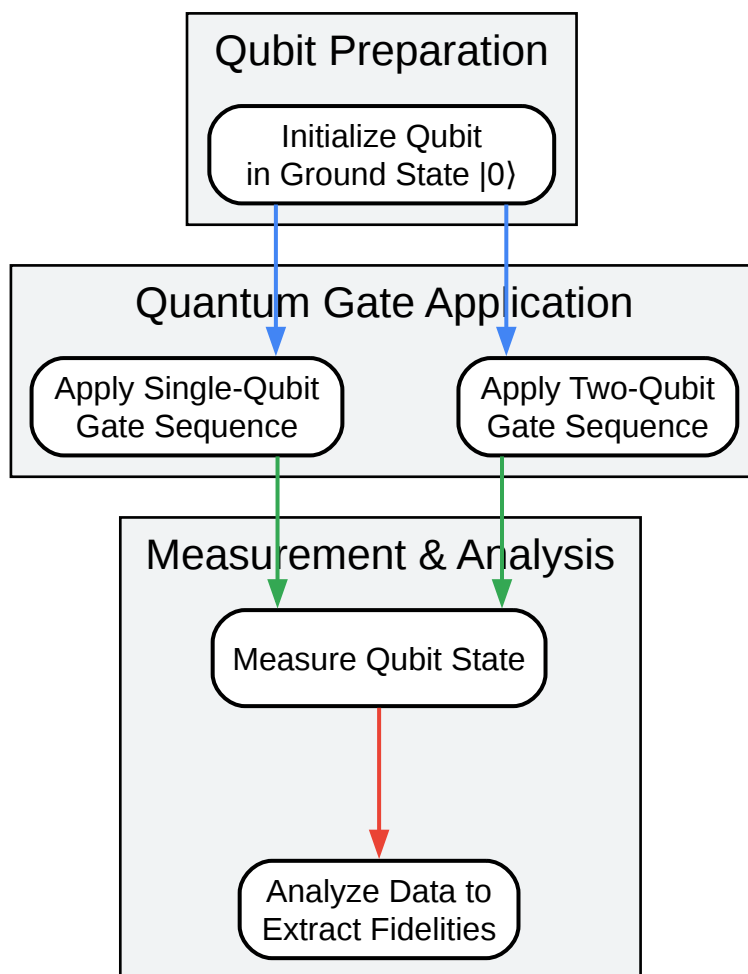
## Randomized Benchmarking (RB)

Randomized benchmarking is a widely used protocol to measure the average fidelity of a set of quantum gates.<sup>[20]</sup> The process involves applying a sequence of randomly chosen Clifford gates to a qubit, followed by an inverting gate that should, in the absence of errors, return the qubit to its initial state. By measuring the decay in the probability of returning to the initial state as the sequence length increases, the average gate fidelity can be determined.<sup>[7][21]</sup> This technique is robust against state preparation and measurement (SPAM) errors.<sup>[22]</sup>

## Visualizing the Workflow: Qubit Benchmarking and Comparison

The following diagrams illustrate the logical flow of benchmarking and comparing **Silicon-28** and superconducting qubits.

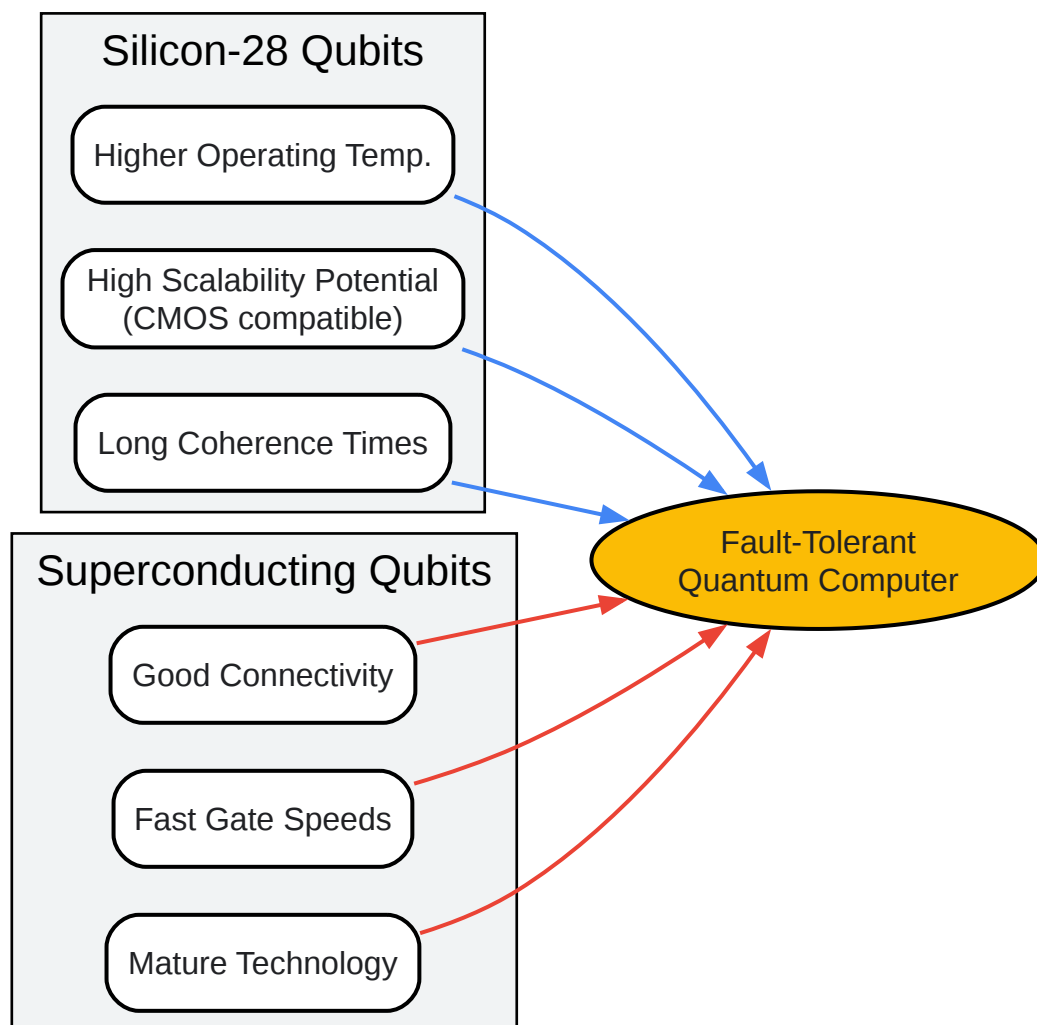
## Experimental Workflow for Qubit Benchmarking



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Caption: A simplified workflow for benchmarking qubit gate fidelities.

## Logical Comparison of Qubit Technologies



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Caption: Key advantages of each qubit technology contributing to the goal of fault-tolerant quantum computing.

## The Path Forward: Scalability and Error Correction

While both **silicon-28** and superconducting qubits have demonstrated high-fidelity operations, the ultimate challenge lies in scaling up to thousands or even millions of qubits while maintaining this performance.[4] Silicon's compatibility with the mature semiconductor industry offers a compelling path towards large-scale integration.[1] The smaller physical size of silicon qubits is also a significant advantage in this regard.[23]

For superconducting qubits, the focus is on improving material quality to enhance coherence and developing advanced fabrication techniques to increase qubit counts and connectivity.[24]

Ultimately, the ability to implement quantum error correction, which requires a large number of physical qubits to create a single, more robust logical qubit, will be the true test for any quantum computing platform. The high fidelities now being achieved in both **silicon-28** and superconducting systems are bringing this crucial milestone within reach.[9][10] The ongoing research and development in both of these promising technologies will continue to push the boundaries of what is possible in the realm of quantum computation.

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